

Application Note: Strategic Functionalization of 2-Bromo-5-(bromomethyl)-3-methylpyridine

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Compound of Interest

Compound Name: 2-Bromo-5-(bromomethyl)-3-methylpyridine

CAS No.: 1805103-19-8

Cat. No.: B2414215

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Executive Summary

This guide details the strategic application of **2-Bromo-5-(bromomethyl)-3-methylpyridine** in medicinal chemistry.^[1] This scaffold is a high-value "bifunctional linchpin" allowing for the modular construction of trisubstituted pyridines.^[1] Its utility lies in the distinct reactivity profiles of its two electrophilic sites:^[2]

- C5-Bromomethyl (

-Br): Highly reactive towards nucleophilic substitution (

).^[1]^[2]

- C2-Aryl Bromide (

-Br): Reactive in metal-catalyzed cross-couplings (Suzuki-Miyaura, Buchwald-Hartwig), but sterically modulated by the C3-methyl group.^[1]^[2]

Successful utilization requires strict adherence to chemoselective protocols to prevent polymerization or unwanted hydrolysis of the benzylic bromide during metal catalysis.[1][2]

Chemical Profile & Reactivity Analysis

Structural Logic

The molecule presents a reactivity hierarchy that dictates the synthetic workflow.[1][2]

Feature	Position	Reactivity Type	Characteristics
Benzylic Halide	C5 (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">)	Electrophile ()	Most Reactive. Unstable in hot aqueous base (hydrolysis).[1][2] Reacts rapidly with amines, thiols, and alkoxides.[1][2]
Aryl Halide	C2 (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">)	Electrophile (Pd-Cat)	Latent Reactivity. Requires Pd(0) activation.[1][2] Reactivity is attenuated by the C3-Methyl group (ortho-effect), requiring active ligands (e.g., SPhos, XPhos) or higher temperatures. [1][2][3]
Steric Handle	C3 ()	Steric Modulator	Blocks metallation at C3. Slows oxidative addition at C2.[1][2] Prevents planar conformation with bulky coupling partners.[1][2]

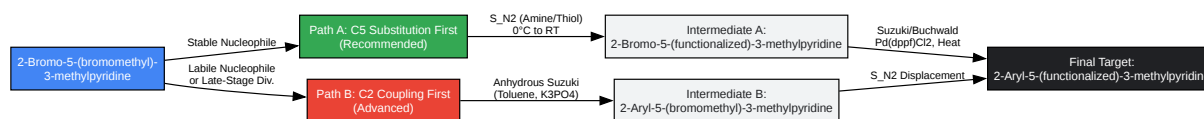
The "Ortho-Effect" Challenge

Unlike simple 2-bromopyridines, the 3-methyl group exerts steric pressure on the palladium center during the oxidative addition step of cross-coupling.^{[1][2]} Standard catalysts like ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted"> may be sluggish.^{[1][2]}

- Recommendation: Use sterically demanding, electron-rich phosphine ligands (e.g., SPhos, XPhos) or bidentate ligands with large bite angles (e.g., dppf) to facilitate the coupling.^{[1][2][3]}

Strategic Workflows (Chemo-Selectivity)

Researchers must choose between two pathways based on the stability of the C5-nucleophile.



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Caption: Decision tree for orthogonal functionalization. Path A is generally higher yielding due to the stability of the aryl bromide.^[2]

Detailed Experimental Protocols

Protocol A: First Suzuki Coupling (Robust)

Use this when the C5-substituent (e.g., amine, ether) is stable to Pd-coupling conditions.^{[2][3]}

Step 1: Nucleophilic Substitution at C5

Objective: Install a morpholine moiety at the benzylic position.^{[1][2]}

- Reagents: **2-Bromo-5-(bromomethyl)-3-methylpyridine** (1.0 equiv), Morpholine (1.1 equiv), ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-

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(2.0 equiv), Acetonitrile (ACN).[1][2]

- Procedure:

- Dissolve substrate in ACN (0.2 M).[1][2][3]

- Add powdered

and cool to 0°C.

- Add Morpholine dropwise.[1][2]

- Stir at 0°C ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

RT for 2–4 hours. (Monitor by TLC/LCMS; benzylic bromide is consumed rapidly).[1][2]

- Workup: Filter off solids, concentrate filtrate. Partition between EtOAc/Water.[1][2][4] Dry organic layer (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

).[1][2]

- Yield: Typically 85–95%.[1][2]

Step 2: Suzuki-Miyaura Coupling at C2

Objective: Couple the aryl bromide with Phenylboronic acid.[1]

- Reagents: Intermediate from Step 1 (1.0 equiv), Phenylboronic acid (1.2 equiv), ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

(5 mol%),

(2.0 equiv).[1][2]

- Solvent: 1,4-Dioxane / Water (4:1 ratio). Degassed.

- Procedure:

- Combine aryl bromide, boronic acid, and base in a reaction vial.
- Add degassed solvent.^{[1][2]}
- Add Pd catalyst under inert atmosphere (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">
or Ar).^{[1][2]}
- Heat to 90°C for 4–12 hours.
- Note: The C3-methyl group may slow the reaction; if incomplete after 12h, boost temp to 100°C or add 2 mol% fresh catalyst.
- Workup: Dilute with EtOAc, wash with brine.^{[1][2][3]} Purify via column chromatography.^{[1][2]}

Protocol B: Anhydrous Suzuki Coupling (Chemoselective)

Use this when you must retain the C5-Bromide for later steps.^{[1][2]} This is challenging because the benzylic bromide can hydrolyze or undergo oxidative addition.^[2]

Critical Requirement: Strictly anhydrous conditions to prevent hydrolysis of ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">

to

.^{[1][2]}

- Reagents: **2-Bromo-5-(bromomethyl)-3-methylpyridine** (1.0 equiv), Arylboronic acid (1.1 equiv), ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">
(tribasic, anhydrous, finely ground) (2.5 equiv).^{[1][2]}
- Catalyst:

(5 mol%) or

/ SPhos.

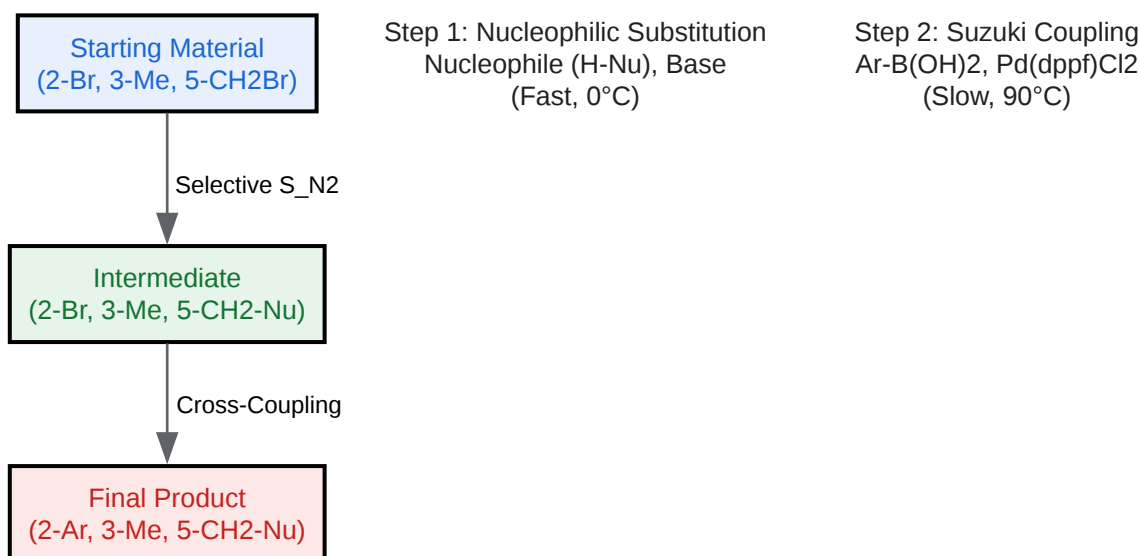
- Solvent: Anhydrous Toluene (0.1 M).
- Procedure:
 - Flame-dry glassware and cool under Argon.^{[1][2]}
 - Add substrate, boronic acid, and anhydrous [ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">](#)
[. \[1\]\[2\]](#)
 - Add anhydrous Toluene.^{[1][2]}
 - Add catalyst.^{[1][2][5][6][7][8]}
 - Heat to 80°C (Do not exceed 100°C to avoid degradation of the benzylic bromide).^{[1][2]}
 - Monitoring: Stop immediately upon consumption of starting material (approx. 6–8 hours).
^{[1][2]}
 - Workup: Filter through a Celite pad (elute with DCM).^{[1][2][3]} Do not perform an aqueous wash if the product is prone to hydrolysis.^{[1][2]} Concentrate and purify immediately on silica (neutralized with 1%

if necessary).

Troubleshooting & Optimization

Problem	Root Cause	Solution
Low Conversion (Step 2)	Steric hindrance from C3-Methyl.[1][2]	Switch to SPhos or XPhos Pd G3 precatalysts.[1][2] Increase temperature to 110°C (microwave).
Hydrolysis of ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">	Water in solvent/base.[1][2]	Use Protocol B (Anhydrous Toluene/).[1][2] Ensure reagents are dry.[1][2]
Homocoupling (Biaryl)	Oxidation of boronic acid.[1][2][3]	Degas solvents thoroughly (sparge with Ar for 15 min).[1][2][3]
Polymerization	Benzylic bromide reacting with itself or Pd.[1][2]	Keep concentration dilute (0.05 M) in Protocol B. Perform Step 1 (ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">) first if possible.[1][2]

Visualization of Reaction Pathway[2][5]



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Caption: Sequential functionalization strategy prioritizing the labile benzylic position.

References

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- Steric Hindrance in Suzuki Coupling: Tang, W., et al. "Sterically Demanding Aryl-Alkyl Suzuki-Miyaura Coupling." [1][2][3][5] Organic Chemistry Frontiers, 2014.[1][2][3]
- General Suzuki Mechanism: "Suzuki-Miyaura Cross-Coupling: Practical Guide." Yoneda Labs.[1][2]
- Compound Data: **2-Bromo-5-(bromomethyl)-3-methylpyridine** (CAS 1805103-19-8).[1][2] BLDpharm / PubChem.[1][2]
- Related Patent: "Synthesis of pyridine derivatives via nucleophilic substitution and cross-coupling." [1][2] US Patent 5,155,117 (Analogous chemistry).[1][2][3]

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